

Technical Whitepaper: Methyl 4-phenoxybutanoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyl 4-phenoxybutanoate

CAS No.: 21273-27-8

Cat. No.: B1296735

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Physicochemical Profile, Synthetic Protocols, and Research Applications

Part 1: Molecular Architecture & Identification

Methyl 4-phenoxybutanoate is a bifunctional aromatic ester characterized by a phenoxy ether linkage connected to a butyrate methyl ester terminus. It serves as a versatile intermediate in the synthesis of agrochemicals (phenoxy-auxin analogs) and pharmaceutical building blocks (PPAR agonists, histone deacetylase inhibitors).

Parameter	Technical Detail
IUPAC Name	Methyl 4-phenoxybutanoate
Common Synonyms	4-Phenoxybutyric acid methyl ester; Methyl 4-phenoxybutyrate
CAS Registry Number	21273-27-8
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
SMILES	<chem>COC(=O)CCCOc1ccccc1</chem>
InChI Key	InChI=1S/C11H14O3/c1-14-11(12)9-5-8-13-10-6-3-2-4-7-10

Part 2: Physicochemical Properties[4]

The following data aggregates experimental values and high-confidence predictive models for CAS 21273-27-8.

Physical Constants

Property	Value / Range	Condition
Physical State	Liquid (Oil)	@ 25°C
Color	Colorless to Pale Yellow	Purified
Boiling Point	155–160 °C	@ 12 mmHg (Predicted)
Density	1.08 ± 0.05 g/cm ³	@ 20°C
LogP (Octanol/Water)	2.3 – 2.5	Lipophilic
Refractive Index	1.505 – 1.510	@ 20°C
Solubility	Soluble in EtOAc, DCM, MeOH, Et ₂ O; Insoluble in Water	--

Spectral Characteristics (Diagnostic)

Researchers should utilize the following signals for structural validation during synthesis.

- Infrared Spectroscopy (FT-IR, neat):
 - 1735 cm^{-1} : Strong C=O stretch (Ester).
 - $1600, 1495\text{ cm}^{-1}$: Aromatic C=C ring stretches.
 - 1245 cm^{-1} : Strong C-O-C asymmetric stretch (Aryl ether).
 - 1170 cm^{-1} : C-O-C stretch (Ester).
- ^1H NMR (400 MHz, CDCl_3 , δ ppm):
 - 7.25–7.30 (m, 2H): Aromatic meta-protons.
 - 6.95 (t, 1H): Aromatic para-proton.
 - 6.88 (d, 2H): Aromatic ortho-protons.
 - 4.02 (t, $J=6.2\text{ Hz}$, 2H): -O-CH₂- (Ether methylene).
 - 3.68 (s, 3H): -COOCH₃ (Methyl ester).
 - 2.52 (t, $J=7.2\text{ Hz}$, 2H): -CH₂-COOMe (Alpha-methylene).
 - 2.12 (quint, $J=6.8\text{ Hz}$, 2H): -CH₂-CH₂-CH₂- (Beta-methylene).

Part 3: Synthetic Pathways & Manufacturing

Two primary routes are established for the synthesis of **Methyl 4-phenoxybutanoate**. Route A (Williamson Ether Synthesis) is preferred for scale-up due to the low cost of phenol and methyl 4-chlorobutyrate.

Route A: Williamson Ether Synthesis (Recommended)

This protocol utilizes a nucleophilic substitution (S_N2) where the phenoxide ion attacks the alkyl halide.

Reagents: Phenol (1.0 eq), Methyl 4-chlorobutyrate (1.1 eq), Potassium Carbonate (K_2CO_3 , 1.5 eq), Potassium Iodide (KI, 0.1 eq, catalyst). Solvent: DMF (Dimethylformamide) or Acetone (reflux).

Step-by-Step Protocol:

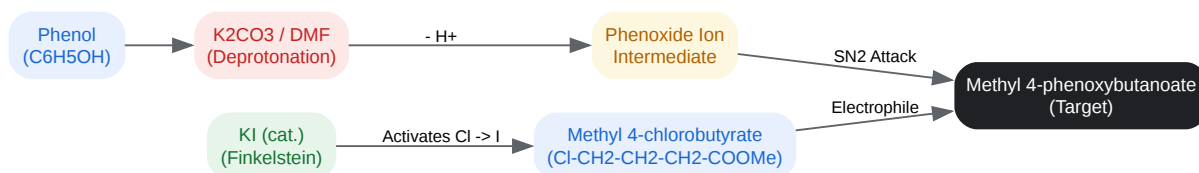
- **Activation:** In a round-bottom flask equipped with a magnetic stir bar, dissolve Phenol (10 mmol) in anhydrous DMF (15 mL). Add anhydrous K_2CO_3 (15 mmol) and stir at room temperature for 15 minutes to generate the phenoxide in situ.
- **Addition:** Add Methyl 4-chlorobutyrate (11 mmol) and catalytic KI (1 mmol). The iodide acts as a Finkelstein catalyst, converting the chloro-species to a more reactive iodo-intermediate transiently.
- **Reaction:** Heat the mixture to 80°C for 6–12 hours. Monitor reaction progress via TLC (Hexane:EtOAc 4:1). The product spot ($R_f \sim 0.5$) should appear as the phenol spot disappears.
- **Workup:** Cool to room temperature. Pour the mixture into ice-cold water (100 mL) and extract with Ethyl Acetate (3 x 30 mL).
- **Purification:** Wash combined organics with 1M NaOH (to remove unreacted phenol), water, and brine. Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- **Yield:** Expect 85–92% yield of a pale yellow oil.

Route B: Fischer Esterification

Used when 4-phenoxybutyric acid is the available starting material.

Reagents: 4-Phenoxybutyric acid, Methanol (excess), H_2SO_4 (cat.). Protocol: Reflux the acid in methanol with catalytic sulfuric acid for 4 hours. Neutralize with $NaHCO_3$, evaporate methanol, and extract.

Visualization of Synthetic Workflow



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Caption: Williamson Ether Synthesis pathway utilizing catalytic iodide for enhanced kinetics.

Part 4: Chemical Reactivity & Functionalization

Methyl 4-phenoxybutanoate possesses two distinct reactive centers: the ester carbonyl and the aromatic ring.

Reaction Type	Reagents	Outcome	Mechanism
Hydrolysis	LiOH, THF/H ₂ O	4-Phenoxybutyric Acid	S _N Acyl Substitution (Saponification)
Reduction	LiAlH ₄ , Ether	4-Phenoxybutanol	Hydride Transfer
Electrophilic Subst.	Br ₂ , FeBr ₃	Methyl 4-(4-bromophenoxy)butanoate	Electrophilic Aromatic Substitution (Para-directed)
Claisen Condensation	LDA, Acetone	Beta-diketone derivatives	Enolate attack on ester

Part 5: Applications in Research & Development Medicinal Chemistry (Linkerology)

The 4-phenoxybutyrate motif acts as a flexible "linker" in drug design, connecting aromatic pharmacophores to polar "warheads" (like hydroxamic acids in HDAC inhibitors). The ether oxygen provides hydrogen bond acceptance without the metabolic instability of an ester linkage at that position.

Agrochemicals (Auxin Mimics)

Structurally related to 2,4-D and 2,4-DB, this molecule is investigated for auxin-like herbicide activity. The methyl ester often acts as a pro-herbicide, enhancing lipophilicity for leaf cuticle penetration before being hydrolyzed by plant esterases to the active acid form.

Material Science (Ceramic Inks)

Recent patent literature identifies **methyl 4-phenoxybutanoate** as a solvent/carrier in ceramic inks due to its high boiling point, low volatility, and clean combustion profile (decomposing to CO₂ without toxic residue).

Part 6: Safety, Handling, & Stability

- Hazard Classification: Irritant (Skin/Eye). Not classified as a PBT (Persistent, Bioaccumulative, Toxic) substance.
- Storage: Store in a cool, dry place (2–8°C recommended for long term). Keep under inert gas (Nitrogen/Argon) to prevent slow oxidation of the ether position over years.
- Stability: Stable under normal laboratory conditions. Avoid strong oxidizing agents (which may cleave the ether) and strong bases (which will hydrolyze the ester).

References

- Chemical Synthesis Database. "Synthesis of **Methyl 4-phenoxybutanoate** via Williamson Etherification." Royal Society of Chemistry (RSC) Supplemental Data.
- Patent US4105790A. "Alpha-Amino ketone derivatives and synthesis intermediates." Google Patents.
- PubChem Compound Summary. "4-Phenoxybutyric acid methyl ester (CAS 21273-27-8)."^[1] National Center for Biotechnology Information.
- BenchChem Protocols. "General Procedure for Alkylation of Phenols with Alkyl Halides." BenchChem Technical Library.

- Patent CN112888750A. "Ceramic inks for inkjet digital printing utilizing phenoxy esters." Google Patents.

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Sources

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- To cite this document: BenchChem. [Technical Whitepaper: Methyl 4-phenoxybutanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296735/docs#technical-whitepaper-methyl-4-phenoxybutanoate\]](https://www.benchchem.com/product/b1296735/docs#technical-whitepaper-methyl-4-phenoxybutanoate)

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